

Application Notes and Protocols for N-nitroso-enalapril Analysis

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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Introduction

N-nitroso-enalapril is a nitrosamine impurity that can form in drug products containing enalapril, an angiotensin-converting enzyme (ACE) inhibitor used to treat high blood pressure and heart failure. Due to the potential carcinogenic risk associated with nitrosamine impurities, regulatory bodies like the FDA and EMA require strict control of their levels in pharmaceutical products. This document provides detailed application notes and protocols for the sample preparation and analysis of **N-nitroso-enalapril** in enalapril drug substances and products. The methods described are based on established analytical techniques for nitrosamine analysis, including solid-phase extraction (SPE) and liquid-liquid extraction (LLE), followed by instrumental analysis using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Physicochemical Properties of N-nitroso-enalapril

A fundamental understanding of the physicochemical properties of **N-nitroso-enalapril** is crucial for developing effective sample preparation strategies.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₇ N ₃ O ₆	PubChem
Molecular Weight	405.4 g/mol	[1]
Calculated LogP	2.6	[1]

Sample Preparation Techniques

The choice of sample preparation technique is critical for achieving the necessary sensitivity and selectivity for the trace-level analysis of **N-nitroso-enalapril**. The low levels at which these impurities are regulated necessitate methods that can effectively remove matrix interferences and concentrate the analyte of interest.

Protocol 1: Solid-Phase Extraction (SPE)

Solid-phase extraction is a widely used technique for the purification and concentration of analytes from complex matrices. For **N-nitroso-enalapril**, a reversed-phase SPE cartridge, such as C18, is a suitable choice.

Objective: To isolate **N-nitroso-enalapril** from the enalapril drug substance or a powdered drug product matrix.

Materials:

- SPE cartridges (e.g., C18, 500 mg, 6 mL)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Dichloromethane (DCM)
- Sample dissolution solvent (e.g., 1% formic acid in water/methanol 95:5 v/v)

- SPE vacuum manifold
- Collection tubes

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh 250 mg of the enalapril maleate drug substance or powdered tablets.
 - Dissolve the sample in 5 mL of the sample dissolution solvent.
 - Vortex for 1 minute to ensure complete dissolution.
- SPE Cartridge Conditioning:
 - Condition the C18 SPE cartridge by passing 5 mL of methanol, followed by 5 mL of water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load the entire 5 mL of the prepared sample solution onto the conditioned SPE cartridge.
 - Allow the sample to pass through the cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 5 mL of water to remove polar impurities.
 - Dry the cartridge under vacuum for 5-10 minutes to remove excess water.
- Elution:
 - Elute the **N-nitroso-enalapril** from the cartridge with 5 mL of dichloromethane (DCM) into a clean collection tube.
- Evaporation and Reconstitution:

- Evaporate the DCM eluate to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitute the residue in 1 mL of the mobile phase used for LC-MS/MS analysis.
- Vortex briefly and transfer to an autosampler vial for analysis.

Protocol 2: Liquid-Liquid Extraction (LLE)

Liquid-liquid extraction is a classic sample preparation technique that separates compounds based on their differential solubilities in two immiscible liquid phases.

Objective: To extract **N-nitroso-enalapril** from the enalapril drug substance.

Materials:

- Dichloromethane (DCM)
- Acetate buffer (0.1 M, pH 5.6)
- Separatory funnel (50 mL)
- Vortex mixer
- Centrifuge

Experimental Protocol:

- Sample Preparation:
 - Suspend 250 mg of enalapril maleate in 5 mL of DCM and vortex for 1 minute to create a homogeneous suspension.[\[2\]](#)
 - Filter the suspension to remove the insoluble enalapril maleate.[\[2\]](#)
- Extraction:
 - Transfer the clear DCM filtrate to a 50 mL separatory funnel.

- Add 5 mL of 0.1 M acetate buffer (pH 5.6) to the separatory funnel.[\[2\]](#)
- Shake the funnel vigorously for 5 minutes.[\[2\]](#)
- Allow the layers to separate for 30 minutes.[\[2\]](#)
- Phase Separation:
 - Collect the lower organic phase (DCM) containing the **N-nitroso-enalapril**.
- Evaporation and Reconstitution:
 - Evaporate the collected DCM phase to dryness under a gentle stream of nitrogen at room temperature.
 - Reconstitute the residue in 1 mL of the mobile phase for LC-MS/MS analysis.
 - Vortex briefly and transfer to an autosampler vial for analysis.

Instrumental Analysis: LC-MS/MS

Advanced analytical methods such as LC-MS are used for the precise detection and quantification of **N-nitroso-enalapril**.[\[3\]](#)

Typical LC-MS/MS Parameters:

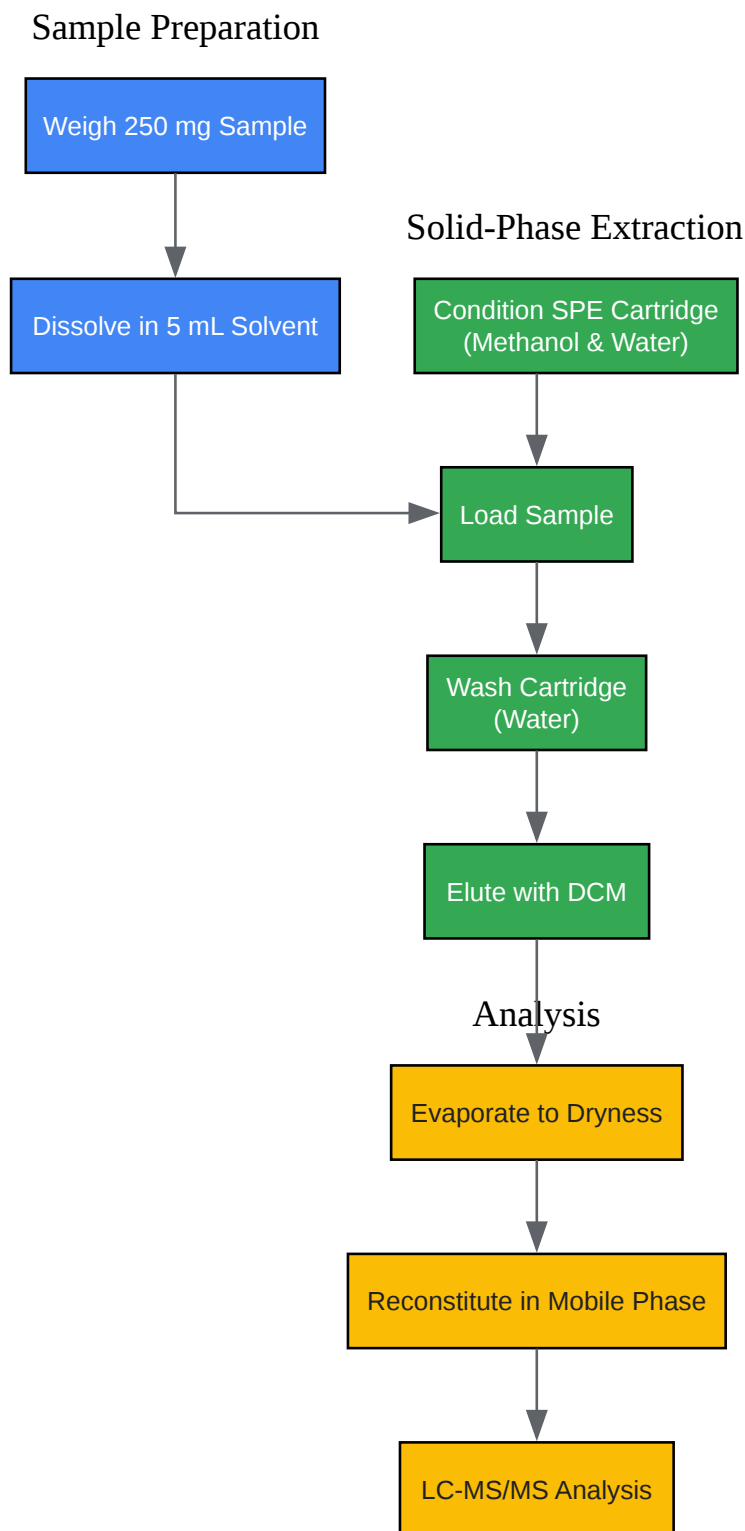
Parameter	Condition
LC Column	C18 column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MS/MS Transitions	Precursor and product ions for N-nitroso-enalapril need to be determined by direct infusion of a standard. A plausible transition would be based on the protonated molecule [M+H] ⁺ .

Quantitative Data Summary

The following table summarizes typical performance data for nitrosamine analysis methods. While specific data for **N-nitroso-enalapril** is not widely published, these values provide a general expectation for a validated method.

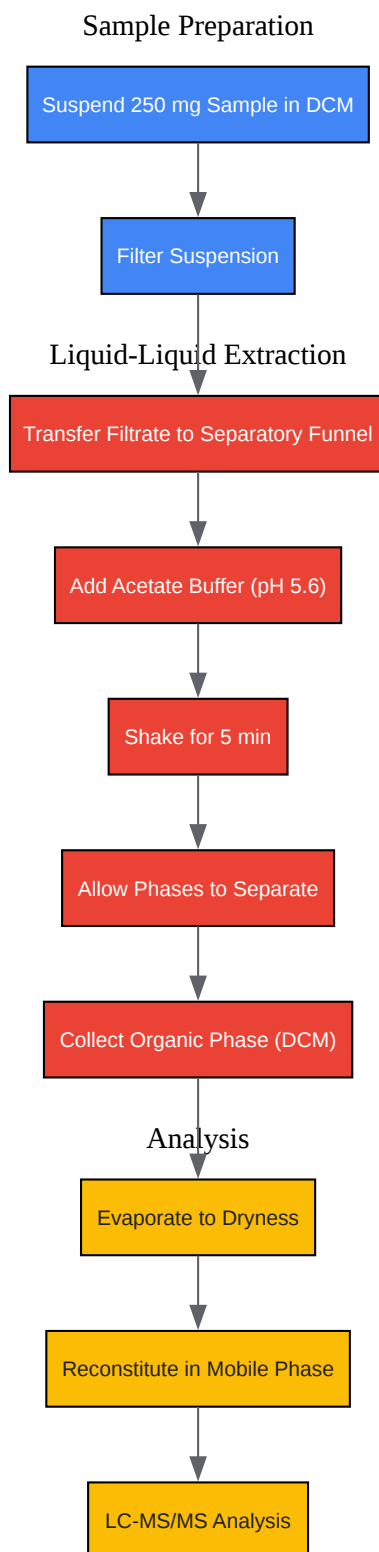
Parameter	Typical Value
Limit of Detection (LOD)	0.01 - 0.05 ng/mL
Limit of Quantification (LOQ)	0.03 - 0.15 ng/mL
Recovery	80 - 120%
Precision (%RSD)	< 15%
Linearity (r ²)	> 0.99

Visualizations



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Caption: Solid-Phase Extraction (SPE) Workflow for **N-nitroso-enalapril** Analysis.



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Caption: Liquid-Liquid Extraction (LLE) Workflow for **N-nitroso-enalapril** Analysis.

Conclusion

The provided protocols for solid-phase extraction and liquid-liquid extraction offer robust starting points for the development of validated analytical methods for the determination of **N-nitroso-enalapril** in enalapril drug substances and products. The choice between SPE and LLE will depend on factors such as the complexity of the sample matrix, required sensitivity, and available laboratory equipment. Subsequent analysis by LC-MS/MS provides the necessary selectivity and sensitivity for quantification at the trace levels required by regulatory agencies. It is essential to validate the chosen method according to ICH guidelines to ensure its accuracy, precision, and reliability for its intended purpose.

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References

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